

S-4-Methylbenzyl-D-cysteine: A Comprehensive Technical Guide for Advanced Research

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Compound of Interest

Compound Name: S-4-Methylbenzyl-D-cysteine

CAS No.: 127348-02-1

Cat. No.: B555621

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This guide provides an in-depth exploration of **S-4-Methylbenzyl-D-cysteine**, a pivotal molecule in contemporary biochemical and pharmaceutical research. We will delve into its fundamental properties, synthesis, and multifaceted applications, offering field-proven insights for researchers, scientists, and professionals in drug development.

Executive Summary

S-4-Methylbenzyl-D-cysteine is a non-proteinogenic amino acid derivative that has garnered significant interest for its versatile role as a building block in peptide synthesis and as a potential therapeutic agent. Its unique structural features, combining the chirality of D-cysteine with a lipophilic S-4-methylbenzyl protecting group, offer distinct advantages in the design of novel peptides and small molecule drugs. This guide will illuminate the scientific rationale behind its use, from its basic chemical identity to its potential impact on cellular signaling pathways.

Core Molecular Attributes

A thorough understanding of the fundamental physicochemical properties of **S-4-Methylbenzyl-D-cysteine** is the bedrock of its effective application.

Chemical Identity

Attribute	Value	Source
CAS Number	127348-02-1	[1]
Molecular Formula	C ₁₁ H ₁₅ NO ₂ S	Inferred from L-isomer
Molecular Weight	225.30 g/mol	Inferred from L-isomer
IUPAC Name	(2S)-2-amino-3-[(4-methylphenyl)methyl]sulfanylpripanoic acid	
Synonyms	S-(p-Methylbenzyl)-D-cysteine, D-Cys(4-MeBzl)-OH	

Note: The molecular weight is identical to its L-isomer, S-4-Methylbenzyl-L-cysteine, as they are stereoisomers.

Physicochemical Properties (Predicted and Inferred)

Precise experimental data for the D-isomer is not readily available in public literature. The following values are largely inferred from its L-isomer, S-Benzyl-L-cysteine, and are intended to serve as a guideline for experimental design.

Property	Predicted/Inferred Value	Rationale/Source
Appearance	White to off-white crystalline powder	Based on L-isomer[2]
Melting Point	Approx. 198 - 213 °C	Based on L-isomer[2]
Solubility	Soluble in aqueous base; limited solubility in water and common organic solvents	General property of amino acids and S-benzyl-L-cysteine[3]
Optical Rotation	Expected to be opposite in sign but equal in magnitude to the L-isomer	Fundamental principle of enantiomers

Synthesis of S-4-Methylbenzyl-D-cysteine: A Mechanistic Approach

The synthesis of **S-4-Methylbenzyl-D-cysteine** is typically achieved through the nucleophilic substitution of a suitable cysteine precursor with 4-methylbenzyl halide. The choice of reaction conditions and protecting groups is critical to ensure stereochemical integrity and high yield.

Retrosynthetic Analysis

A logical approach to the synthesis involves the disconnection of the C-S bond, identifying D-cysteine and a 4-methylbenzyl electrophile as the starting synthons.



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Caption: Retrosynthetic analysis of **S-4-Methylbenzyl-D-cysteine**.

Proposed Laboratory-Scale Synthesis Protocol

This protocol is a representative method based on established procedures for the S-alkylation of cysteine.[4]

Objective: To synthesize **S-4-Methylbenzyl-D-cysteine** from D-cysteine and 4-methylbenzyl chloride.

Materials:

- D-cysteine hydrochloride
- 4-Methylbenzyl chloride
- Sodium hydroxide (NaOH)

- Hydrochloric acid (HCl), concentrated
- Ethanol
- Deionized water
- Nitrogen gas supply

Instrumentation:

- Round-bottom flask with a magnetic stirrer
- Reflux condenser
- pH meter or pH paper
- Büchner funnel and filter paper
- Rotary evaporator

Step-by-Step Methodology:

- **Dissolution of D-cysteine:** In a round-bottom flask, dissolve D-cysteine hydrochloride (1 equivalent) in deionized water under a nitrogen atmosphere. The inert atmosphere is crucial to prevent the oxidation of the thiol group to a disulfide.
- **Basification:** Cool the solution in an ice bath and slowly add a solution of sodium hydroxide (2 equivalents) to deprotonate the thiol and amino groups, forming the more nucleophilic thiolate. Monitor the pH to ensure it remains basic (pH > 9).
- **Addition of the Alkylating Agent:** While stirring vigorously, add 4-methylbenzyl chloride (1.1 equivalents) dropwise to the reaction mixture. The slight excess of the alkylating agent helps to drive the reaction to completion.
- **Reaction:** Allow the reaction to stir at room temperature for 4-6 hours or until TLC analysis indicates the consumption of the starting material. Gentle heating (40-50 °C) can be applied to accelerate the reaction if necessary.

- **Neutralization and Precipitation:** After the reaction is complete, carefully acidify the mixture with concentrated hydrochloric acid to a pH of approximately 6-7.[3] The product, being zwitterionic, is least soluble at its isoelectric point and will precipitate out of the solution.
- **Isolation and Purification:** Collect the white precipitate by vacuum filtration using a Büchner funnel. Wash the solid sequentially with cold deionized water, ethanol, and diethyl ether to remove any unreacted starting materials and byproducts.
- **Drying:** Dry the purified **S-4-Methylbenzyl-D-cysteine** under vacuum to obtain a fine, white crystalline powder.

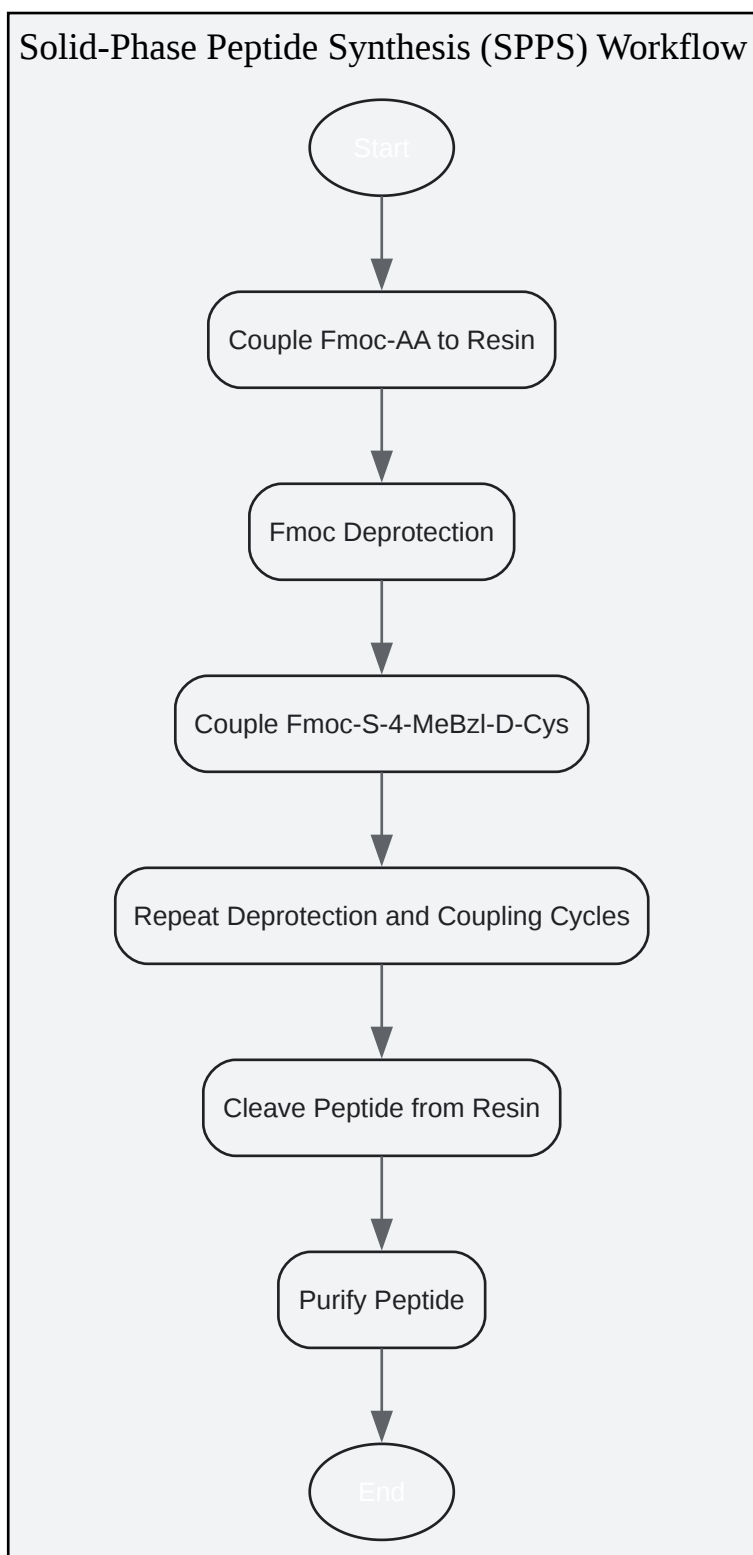
Self-Validation: The success of the synthesis should be confirmed by analytical techniques such as ^1H NMR and ^{13}C NMR spectroscopy to verify the structure, mass spectrometry to confirm the molecular weight, and polarimetry to confirm the retention of the D-configuration.

Applications in Drug Development and Research

S-4-Methylbenzyl-D-cysteine is a valuable tool in the arsenal of medicinal chemists and biochemists.[1]

Peptide Synthesis

The primary application of **S-4-Methylbenzyl-D-cysteine**, often in its Fmoc-protected form, is in solid-phase peptide synthesis (SPPS).[5] The 4-methylbenzyl group serves as a stable protecting group for the cysteine thiol, preventing unwanted side reactions during peptide chain elongation. This stability allows for the synthesis of complex, cysteine-containing peptides that are candidates for therapeutics in areas such as oncology and infectious diseases.[5] The ability to form disulfide bonds after deprotection is crucial for the structural integrity and biological activity of many peptides.[5]



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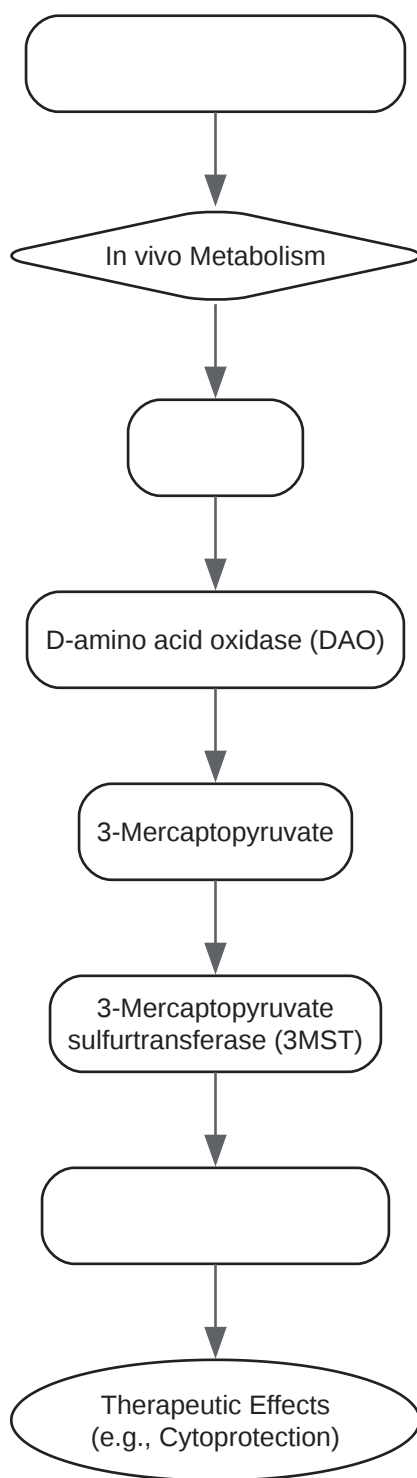
Caption: Workflow for incorporating **S-4-Methylbenzyl-D-cysteine** in SPPS.

Potential as a Pro-drug for Hydrogen Sulfide Delivery

A compelling area of research is the potential for **S-4-Methylbenzyl-D-cysteine** to act as a pro-drug for the targeted delivery of hydrogen sulfide (H₂S). H₂S is a gasotransmitter with a range of physiological roles, including vasodilation, anti-inflammatory effects, and cytoprotection against oxidative stress.[6]

Mechanism of Action Hypothesis:

It is hypothesized that **S-4-Methylbenzyl-D-cysteine**, once administered, can be metabolized in vivo to release D-cysteine. D-cysteine is a known substrate for the production of H₂S, particularly in the cerebellum and kidneys, via a pathway involving D-amino acid oxidase (DAO) and 3-mercaptopyruvate sulfurtransferase (3MST).[6] This tissue-specific production of H₂S from D-cysteine offers a promising strategy for targeted therapeutic intervention in conditions such as ischemia-reperfusion injury and neurodegenerative diseases.[6]



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Caption: Proposed pathway for H₂S production from **S-4-Methylbenzyl-D-cysteine**.

Antioxidant Studies

The cysteine moiety in **S-4-Methylbenzyl-D-cysteine** imparts antioxidant properties.^[1] The thiol group can act as a scavenger of reactive oxygen species (ROS), thereby mitigating oxidative stress, which is implicated in a variety of chronic diseases.^[1]

Experimental Protocols: A Practical Guide

The following is a representative protocol for the use of Fmoc-**S-4-Methylbenzyl-D-cysteine** in solid-phase peptide synthesis.

Objective: To incorporate Fmoc-**S-4-Methylbenzyl-D-cysteine** into a growing peptide chain on a solid support.

Materials:

- Fmoc-protected amino acid resin
- Fmoc-**S-4-Methylbenzyl-D-cysteine**
- Coupling reagents (e.g., HBTU, DIC)
- Base (e.g., DIPEA)
- Deprotection solution (e.g., 20% piperidine in DMF)
- Solvents (DMF, DCM)
- Cleavage cocktail (e.g., TFA/TIS/H₂O)

Step-by-Step Methodology:

- Resin Swelling: Swell the Fmoc-protected amino acid resin in DMF for 30 minutes.
- Fmoc Deprotection: Treat the resin with 20% piperidine in DMF for 5 minutes, followed by a second treatment for 15 minutes to remove the Fmoc protecting group from the N-terminus of the growing peptide chain.
- Washing: Thoroughly wash the resin with DMF and DCM to remove residual piperidine.

- Coupling:
 - Pre-activate Fmoc-**S-4-Methylbenzyl-D-cysteine** (3 equivalents) with HBTU (3 equivalents) and DIPEA (6 equivalents) in DMF for 5-10 minutes.
 - Add the activated amino acid solution to the resin and allow the coupling reaction to proceed for 1-2 hours at room temperature.
- Washing: Wash the resin with DMF and DCM to remove excess reagents.
- Confirmation of Coupling: Perform a Kaiser test to confirm the completion of the coupling reaction (a negative result indicates a complete reaction).
- Chain Elongation: Repeat steps 2-6 for each subsequent amino acid to be added to the peptide sequence.
- Final Deprotection and Cleavage: Once the desired peptide sequence is assembled, treat the resin with the cleavage cocktail to remove the side-chain protecting groups (including the 4-methylbenzyl group) and cleave the peptide from the resin.
- Precipitation and Purification: Precipitate the crude peptide in cold diethyl ether, and purify by reverse-phase HPLC.

Trustworthiness of the Protocol: This protocol is a standard and well-established method in peptide chemistry. The use of a Kaiser test at each coupling step provides a real-time validation of the reaction's progress, ensuring the integrity of the final peptide product.

Conclusion and Future Directions

S-4-Methylbenzyl-D-cysteine is a molecule of significant utility and potential. Its role as a protected cysteine building block is well-established in the synthesis of complex peptides for therapeutic applications. Furthermore, its potential as a targeted H₂S donor opens up new avenues for the treatment of diseases characterized by oxidative stress and inflammation. Future research should focus on elucidating the precise metabolic fate of **S-4-Methylbenzyl-D-cysteine** in various cell types and in vivo models to fully realize its therapeutic promise. The development of novel analytical methods to track its conversion to D-cysteine and subsequent H₂S production will be critical in advancing this exciting area of research.

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